

Spectroscopic Analysis of 2-Methoxypyrimidine-5-carboxylic Acid: A Structural Confirmation Guide

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Compound of Interest

Compound Name: 2-Methoxypyrimidine-5-carboxylic acid

CAS No.: 344325-95-7

Cat. No.: B1368195

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Executive Summary

In medicinal chemistry, **2-Methoxypyrimidine-5-carboxylic acid** serves as a vital pharmacophore building block. Its structural integrity is paramount, as the pyrimidine ring is prone to nucleophilic attacks and hydrolysis. This guide provides a comparative spectroscopic analysis to distinguish the target compound from its common synthetic precursors (e.g., 2-Chloropyrimidine-5-carboxylic acid) and potential by-products (e.g., Methyl ester derivatives).

We prioritize a multi-modal approach—integrating ¹H NMR, LC-MS, and FT-IR—to establish a self-validating confirmation protocol.

Part 1: Strategic Analysis & Comparative Profiling

The Challenge: Distinguishing the Target from "Alternatives"

In the synthesis of **2-Methoxypyrimidine-5-carboxylic acid**, the primary "alternatives" are not competing commercial brands, but rather structural impurities that mimic the target's physicochemical properties.

Table 1: Comparative Spectroscopic Profile

Feature	Target: 2-Methoxy Acid	Alternative A: 2-Chloro Acid (Precursor)	Alternative B: Methyl Ester (Intermediate)
1H NMR (Aromatic)	Singlet (2H) ~9.0 ppm	Singlet (2H) ~9.1 ppm	Singlet (2H) ~9.0 ppm
1H NMR (Aliphatic)	Singlet (3H) ~4.0 ppm (-OCH ₃)	Absent	Two Singlets (3H each) if methoxy ester
Mass Spec (M+H)	155.05 m/z	159.0/161.0 (3:1 ratio)	169.06 m/z
FT-IR (Carbonyl)	~1690-1710 cm ⁻¹ (Acid dimer)	~1700 cm ⁻¹	~1730-1750 cm ⁻¹ (Ester)
Solubility	High in DMSO; Low in CDCl ₃	Moderate in DMSO	Soluble in CDCl ₃

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Expert Insight: The most common error in validating this compound is relying solely on LC-MS. The 2-hydroxy tautomer (formed via hydrolysis) can have a similar mass profile under certain ionization conditions. 1H NMR is the non-negotiable standard for confirming the O-methylation vs. N-methylation.

Part 2: Detailed Experimental Protocols

Protocol A: High-Field 1H NMR Spectroscopy

Objective: Confirm the symmetry of the pyrimidine ring and the presence of the methoxy group.

Methodology:

- Sample Prep: Dissolve 5–10 mg of the sample in 0.6 mL of DMSO-d6.
 - Note: Avoid CDCl₃ due to poor solubility of the free acid, which leads to broad, unresolved peaks.
- Acquisition: Run at 400 MHz or higher. Set relaxation delay (d1) to >2 seconds to ensure integration accuracy of the acidic proton.
- Analysis Criteria:
 - Aromatic Region: Look for a singlet at δ 8.90 – 9.10 ppm. This represents the H-4 and H-6 protons.
 - Causality: The symmetry of the pyrimidine ring renders these two protons chemically equivalent. If you see two doublets, the symmetry is broken (indicating a different isomer or impurity).
 - Aliphatic Region: Look for a sharp singlet at δ 3.95 – 4.05 ppm (3H, -OCH₃).
 - Acidic Region: A broad singlet at δ 13.0 – 14.0 ppm (1H, -COOH). This peak may be invisible if the DMSO is "wet" (contains H₂O), as rapid exchange occurs.

Protocol B: Electrospray Ionization Mass Spectrometry (ESI-MS)

Objective: Validation of Molecular Weight and Isotope Pattern.

Methodology:

- Mobile Phase: 0.1% Formic Acid in Water/Acetonitrile (50:50).
- Ionization: Positive Mode (ESI+).
- Key Diagnostics:
 - Parent Ion: Observe [M+H]⁺ at 155.1 m/z.

- Fragmentation: Apply collision energy (20-30 eV). Look for the loss of the methoxy group [M-31] or decarboxylation [M-44].
- Isotope Check: Ensure there is no M+2 peak with ~33% intensity (which would indicate unreacted 2-chloro precursor).

Protocol C: FT-IR Spectroscopy (ATR Method)

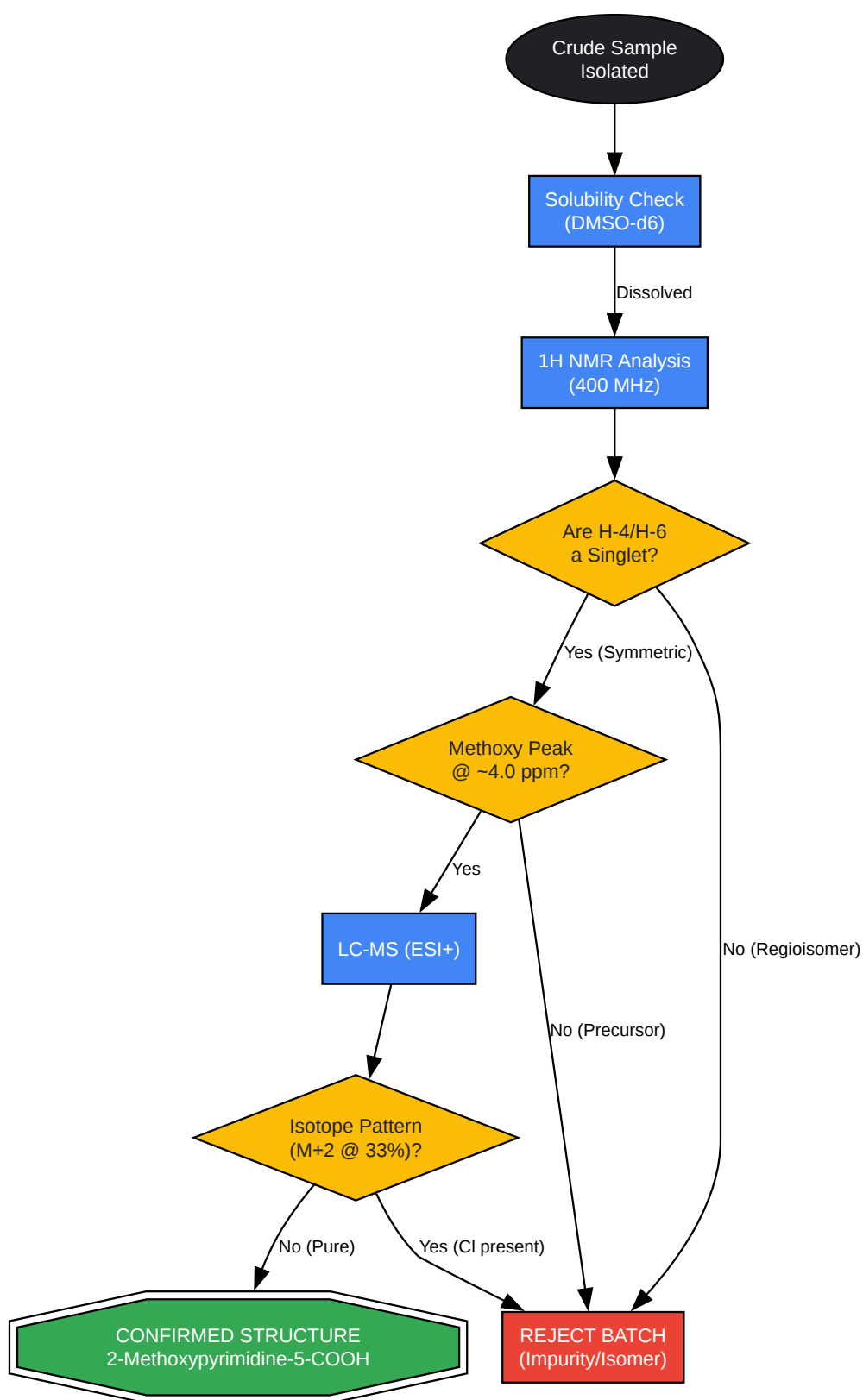
Objective: Confirmation of Functional Groups (Solid State).

Methodology:

- Technique: Attenuated Total Reflectance (ATR) on neat solid.
- Critical Bands:
 - 3300–2500 cm^{-1} : Broad "hump" characteristic of O-H stretching in carboxylic acid dimers. [\[1\]](#)[\[2\]](#)
 - 1680–1700 cm^{-1} : Strong C=O stretching vibration (Acid). Note: If this shifts to >1730 cm^{-1} , suspect ester contamination.
 - 1250–1300 cm^{-1} : C-O stretching (aryl ether).

Part 3: Visualization of Validation Workflow

The following diagram outlines the logical decision tree for accepting a batch of **2-Methoxypyrimidine-5-carboxylic acid** based on the data above.



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Figure 1: Step-by-step decision matrix for spectroscopic validation of pyrimidine derivatives.

Part 4: Technical Summary

For the definitive identification of **2-Methoxypyrimidine-5-carboxylic acid**, researchers must look for the convergence of three data points:

- Symmetry: A 2H singlet in the aromatic NMR region (confirming the 2,5-substitution pattern).
- Methoxy Presence: A 3H singlet at ~4.0 ppm (distinguishing from the chloro-precursor).
- Acidic Functionality: A broad OH stretch in IR and the absence of ester carbonyl shifts.[3]

This protocol ensures that the material is suitable for downstream use in high-value Suzuki couplings or amide bond formations in drug development pipelines.

References

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